

Navigating the Safe Disposal of SAHM1: A Procedural Guide

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Compound of Interest

Compound Name: SAHM1

Cat. No.: B10858030

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For researchers and laboratory professionals engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the proper disposal of **SAHM1**, a Notch pathway inhibitor. Adherence to these guidelines will help mitigate risks and ensure that waste is managed in accordance with standard laboratory safety protocols.

SAHM1: Key Chemical and Safety Data

SAHM1 is a stabilized, hydrocarbon-stapled alpha-helical peptide. While specific, detailed disposal instructions are not universally provided by manufacturers, its known properties allow for the formulation of a safe disposal plan based on general principles of chemical waste management. The following table summarizes key data for **SAHM1**.

Property	Value	Source
Form	Solid	[1]
Storage Class	11 - Combustible Solids	[1]
Storage Temperature	-20°C	[1]
Solubility	Soluble to 1 mg/ml in water; 50 mg/mL in DMSO	
Purity	≥90% to ≥93% (HPLC)	

Experimental Protocol: SAHM1 Disposal Procedure

The following protocol outlines the recommended steps for the safe disposal of **SAHM1** waste, including unused product, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves.

2. Decontamination of Solutions:

- For solutions of **SAHM1**, if institutional policy requires, deactivate the biological activity. A common method for peptide inactivation is treatment with a 10% bleach solution. However, it is crucial to never use bleach if the solution contains solvents like DMSO, as this can cause a hazardous reaction.
- If the solution is in a compatible solvent, add the deactivating agent and allow it to sit for a recommended period (e.g., 30 minutes) to ensure complete inactivation.

3. Waste Segregation and Collection:

- **Solid Waste:** Collect unused or expired solid **SAHM1**, along with any grossly contaminated items such as pipette tips, tubes, and gloves, in a designated hazardous chemical waste container. This container should be clearly labeled as "Hazardous Waste" and list "**SAHM1**" as a constituent.
- **Liquid Waste:** Collect **SAHM1** solutions in a separate, leak-proof, and chemically compatible hazardous waste container. Ensure the container is properly labeled with "Hazardous Waste" and the full chemical contents, including all solvents.
- **Sharps Waste:** Any needles or other sharps contaminated with **SAHM1** should be disposed of in a designated sharps container.

4. Container Management:

- Keep all waste containers securely closed except when adding waste.

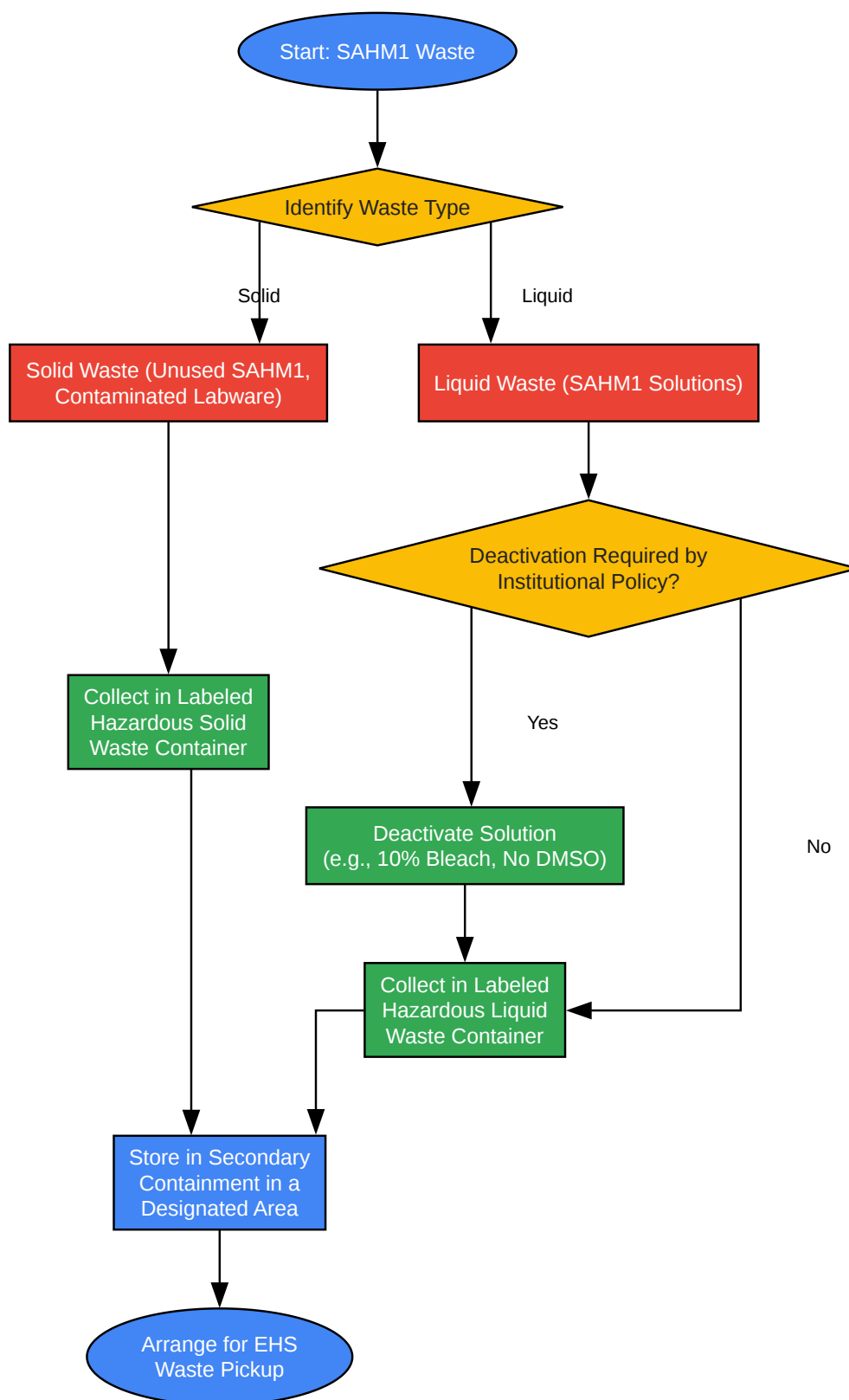
- Store waste containers in a designated, well-ventilated secondary containment area to prevent spills.
- Do not overfill waste containers. Fill to no more than 80% capacity.

5. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Follow all institutional and local regulations for hazardous waste disposal.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SAHM1**.



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Caption: Workflow for the proper disposal of **SAHM1** waste.

By following these procedures and utilizing the provided workflow, laboratory personnel can ensure the safe and compliant disposal of **SAHM1**, fostering a secure research environment. Always consult your institution's specific safety and disposal guidelines.

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References

- 1. SAHM1 $\geq 93\%$ (HPLC), solid, Notch transcription factor inhibitor, Calbiochem[®] | Sigma-Aldrich [sigmaaldrich.com]
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